

Diethyl Malate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethyl malate*

Cat. No.: *B1220296*

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Introduction

Diethyl malate, identified by the CAS number 7554-12-3, is the diethyl ester of malic acid. It is a chiral molecule and can exist as D, L, and racemic isomers. This technical guide provides an in-depth overview of **diethyl malate**, focusing on its chemical identity, physicochemical properties, synthesis, and applications, particularly for professionals in research and drug development.

Chemical Identity and Synonyms

The primary identifier for **diethyl malate** is its CAS Registry Number. It is also known by several synonyms, which are crucial for comprehensive literature and database searches.

Identifier	Value
CAS Number	7554-12-3
IUPAC Name	diethyl 2-hydroxybutanedioate
Synonyms	Butanedioic acid, 2-hydroxy-, 1,4-diethyl ester; Diethyl 2-hydroxysuccinate; Diethyl DL-malate; Ethyl malate; Malic acid diethyl ester; Hydroxybutanedioic acid diethyl ester
Molecular Formula	C ₈ H ₁₄ O ₅
Molecular Weight	190.19 g/mol

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **diethyl malate** is presented below. These properties are essential for its handling, application in synthetic procedures, and for analytical purposes.

Property	Value	Reference(s)
Appearance	Colorless liquid	[1]
Boiling Point	122-124 °C at 12 mmHg	[2][3]
Density	1.128 g/mL at 25 °C	[2][3]
Refractive Index	1.436 - 1.446 at 20 °C	[4]
Flash Point	85 °C (185 °F)	[2][4]
Specific Gravity	1.120 - 1.128 at 25 °C	[4]
Organoleptic Profile	Fruity, caramel, sweet	[2]

Synthesis of Diethyl Malate

The synthesis of **diethyl malate** can be achieved through the esterification of malic acid with ethanol. For the synthesis of specific stereoisomers, chiral starting materials are required.

Experimental Protocol: Preparation of D-(+)-Diethyl Malate from L-(+)-Diethyl Tartrate

The following protocol describes a method for the synthesis of D-(+)-**diethyl malate**.

Reagents:

- L-(+)-diethyl tartrate (100 mmol)
- Thionyl chloride (110 mmol)
- Dimethylformamide (DMF) (10 drops)
- Acetone (100 mL)
- Lithium bromide (LiBr) (200 mmol)
- Zinc (250 mmol)
- Water

Procedure:

- Add thionyl chloride dropwise to L-(+)-diethyl tartrate, followed by the addition of DMF.
- Slowly heat the solution to approximately 50 °C and stir. The evolving HCl gas should be swept away with nitrogen and trapped with a NaOH solution.
- After one hour, cool the solution and add acetone.
- Cool the solution to approximately 0 °C and add LiBr in portions. The temperature may rise to about 10 °C during the addition.
- Reflux the resulting mixture at 45-50 °C for 7 hours.
- Add zinc, followed by 0.5 mL of water, and stir the mixture at the same temperature for 2 hours.

- Work up the reaction and distill the crude product to obtain the title compound.

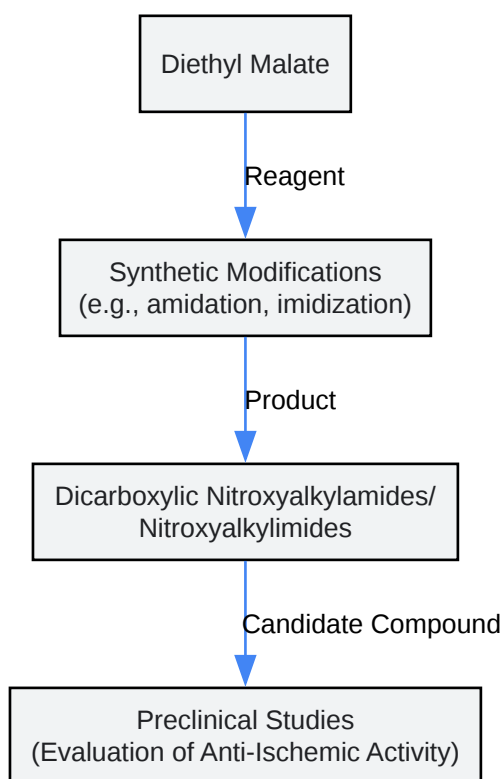
Applications in Drug Development

Diethyl malate serves as a reagent in the synthesis of more complex molecules, including potential therapeutic agents.

Intermediate in the Synthesis of Anti-Ischemic Agents

Diethyl DL-Malate is used as a reagent in the synthesis of dicarboxylic nitroxyalkylamides and nitroxyalkylimides, which have been investigated as potential anti-ischemic agents.[3] The mechanism of action for many anti-ischemic drugs involves modulating myocardial energy metabolism or ion channel function to protect the heart from damage during periods of reduced blood flow.[5][6]

Below is a conceptual workflow illustrating the role of **diethyl malate** as a synthetic intermediate.



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Caption: Synthetic pathway from **diethyl malate** to potential anti-ischemic agents.

Biological Activity and Signaling Pathways

It is important to distinguish **diethyl malate** from the structurally similar but functionally distinct compound, diethyl maleate (CAS 141-05-9). Diethyl maleate is a well-known electrophile that depletes intracellular glutathione and is widely used in research to induce oxidative stress and study related signaling pathways, such as the MAPK and Nrf2 pathways.

In contrast, based on currently available scientific literature, there is a notable lack of information regarding the direct biological activity or involvement in specific signaling pathways for **diethyl malate** (CAS 7554-12-3). Its primary role in a biomedical context appears to be as a synthetic building block. Researchers should exercise caution and not extrapolate the known biological effects of diethyl maleate to **diethyl malate**.

Conclusion

Diethyl malate is a valuable chemical compound with applications in the flavor and fragrance industry, and more importantly for the target audience, as a synthetic intermediate in the development of potential pharmaceutical agents. This guide provides a summary of its key technical data. While its role as a synthetic precursor is established, further research is needed to elucidate any direct biological activities or involvement in cellular signaling pathways.

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